Technical Guide: Certificate of Analysis for (aS,bS)-rel-Bedaquiline-d6

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Compound of Interest

Compound Name:	*(aS,bS)-rel-Bedaquiline-d6*
Cat. No.:	*B15557679*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies and expected quality attributes for the deuterated internal standard, **(aS,bS)-rel-Bedaquiline-d6**. This document is intended to support researchers and drug development professionals in the accurate quantification of Bedaquiline in various experimental and clinical settings.

Compound Information

(aS,bS)-rel-Bedaquiline-d6 is the deuterium-labeled form of Bedaquiline, a diarylquinoline antimycobacterial agent used in the treatment of multidrug-resistant tuberculosis (MDR-TB). Its primary application in a research setting is as an internal standard for bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accurate quantification of the parent drug, Bedaquiline.[1][2]

Table 1: General Information

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Parameter	Value
IUPAC Name	(1S,2S)-4-[bis(trideuteriomethyl)amino]-1-(6-bromo-2-methoxyquinolin-3-yl)-2-naphthalen-1-yl-1-phenylbutan-2-ol
Synonyms	(αS,βS)-6-Bromo-α-[2-[di(methyl-d3)amino]ethyl]-2-methoxy-α-1-naphthalenyl-β-phenyl-3-quinolineethanol
Molecular Formula	$C_{32}H_{25}D_6BrN_2O_2$
Molecular Weight	561.54 g/mol [3]
CAS Number	Not available
Product Format	Neat solid[3]

Table 2: Physicochemical Properties

Property	Value	Reference
Molecular Weight	561.5 g/mol	Computed by PubChem 2.2[4]
Exact Mass	560.19455 Da	Computed by PubChem 2.2[4]
XLogP3-AA	7.2	Computed by XLogP3 3.0[4]
Hydrogen Bond Donor Count	1	Computed by Cactvs 3.4.8.18[4]
Hydrogen Bond Acceptor Count	4	Computed by Cactvs 3.4.8.18[4]

Analytical Data

The following tables summarize the expected quantitative data for a representative batch of **(aS,bS)-rel-Bedaquiline-d6**.

Table 3: Purity and Impurity Profile

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Test	Method	Specification	Representative Result
Purity (by HPLC)	HPLC-UV	≥ 98.0%	99.5%
Isotopic Purity (d6)	LC-MS	≥ 99%	99.8%
d0 Content	LC-MS	≤ 0.5%	< 0.1%
Related Impurities	HPLC-UV	Report results	Impurity A: 0.15%, Impurity B: <0.05%
Residual Solvents	GC-HS	As per ICH Q3C	Meets requirements

Table 4: Identity Confirmation

Test	Method	Specification	Result
^{1}H NMR	NMR Spectroscopy	Conforms to structure	Conforms
Mass Spectrum	LC-MS (ESI+)	Conforms to expected m/z	Conforms

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

3.1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is for the determination of the purity of **(aS,bS)-rel-Bedaquiline-d6** and for the quantification of its related impurities.

- Instrumentation: HPLC system with UV detector.
- Column: C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).[5]
- Mobile Phase: A gradient or isocratic mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., 0.01 M phosphate buffer at pH 3.2 or 0.1% trifluoroacetic acid).[6][7]

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- Flow Rate: 1.0 mL/min.[5][7]
- Detection Wavelength: 242 nm or 275 nm.[5][7]
- Injection Volume: 20 µL.[5]
- Column Temperature: Ambient or 25 °C.[5]
- Sample Preparation: A stock solution of the sample is prepared in a suitable solvent like methanol. Further dilutions are made to achieve a working concentration within the linear range of the method (e.g., 6-14 µg/mL).[6]

3.2. Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity and Isotopic Purity

This method is used to confirm the identity and determine the isotopic purity of **(aS,bS)-rel-Bedaquiline-d6**.

- Instrumentation: Liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS).
- Ionization Mode: Positive electrospray ionization (ESI+).[1]
- Mass Transitions (Selected Reaction Monitoring - SRM):
  - Bedaquiline-d6: 561.2 m/z → 64.4 m/z[1]
  - Bedaquiline (d0): 555.1 m/z → 58.4 m/z[1]
- Spray Voltage: 3500 V.[1]
- Capillary Temperature: 350 °C.[1]
- Collision Energy: 34 eV.[1]
- Chromatographic Conditions: Similar to the HPLC method described above, to ensure proper separation before mass analysis.

3.3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

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NMR spectroscopy is employed for the unequivocal structural confirmation of **(aS,bS)-rel-Bedaquiline-d6**.

- Instrumentation: 400 MHz NMR spectrometer.[8]
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d6).[8]
- Internal Standard: Tetramethylsilane (TMS) at 0.00 ppm.
- Analysis: The ^{1}H NMR spectrum is acquired and compared with the expected chemical shifts and coupling constants for the molecule. The absence of signals corresponding to the six protons on the dimethylamino group and the presence of the other characteristic peaks confirms the structure and deuteration site.

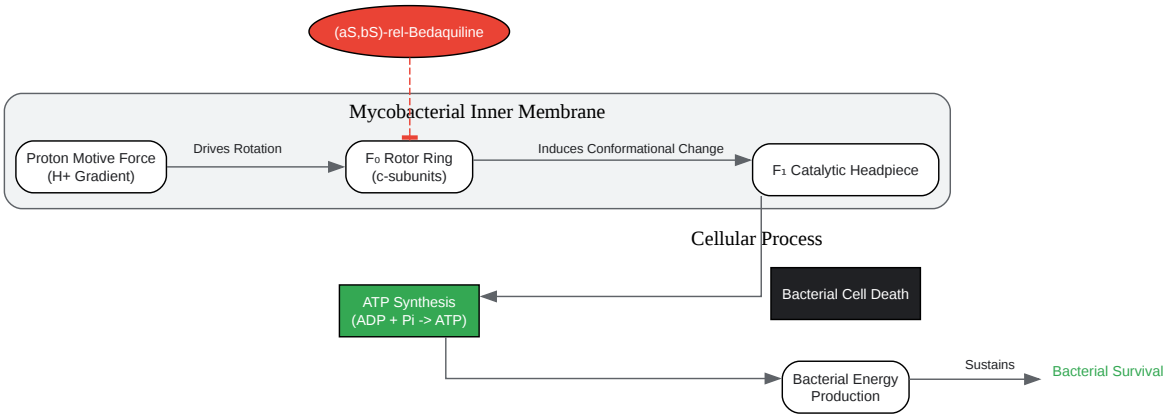
Mechanism of Action: Inhibition of Mycobacterial ATP Synthase

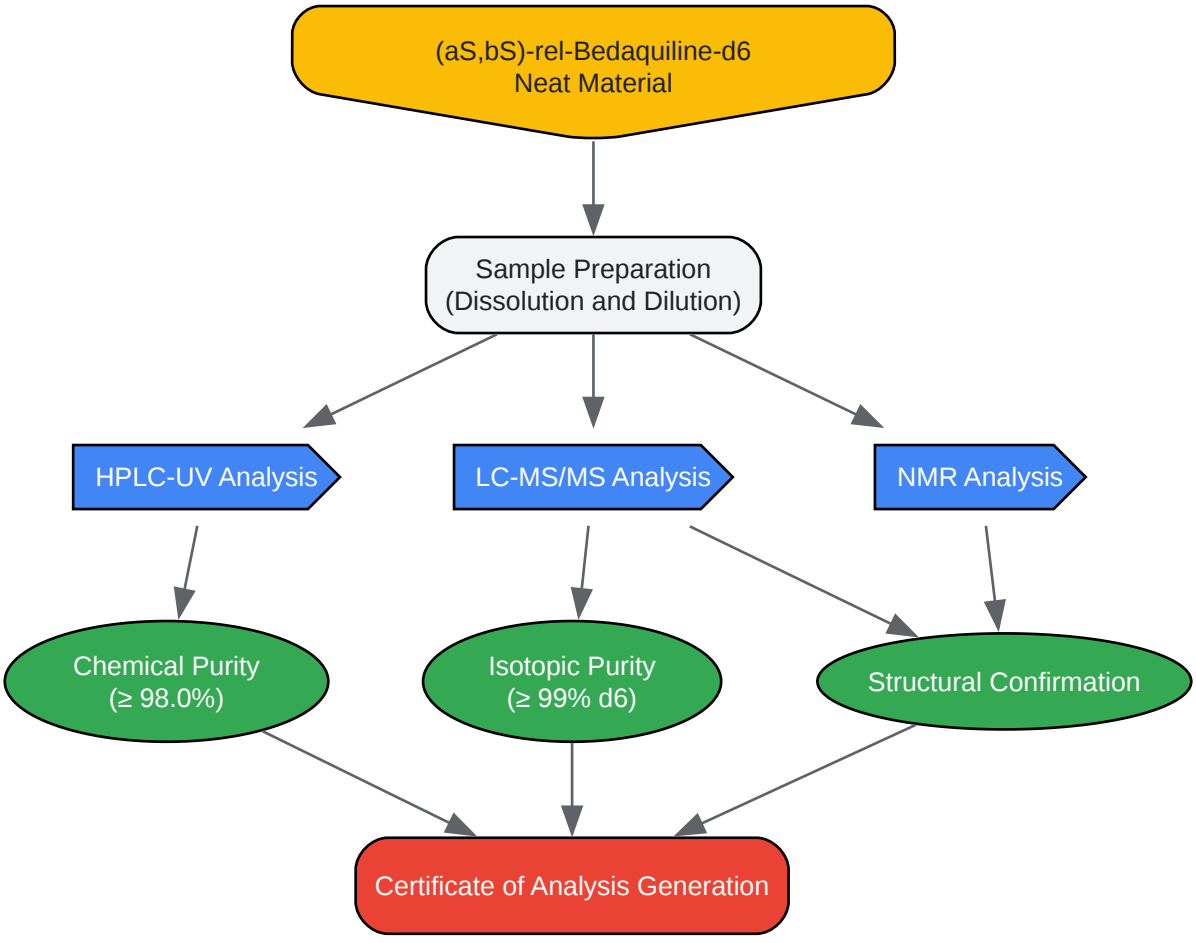
Bedaquiline exerts its antimycobacterial effect by targeting the F-ATP synthase, an essential enzyme for energy production in Mycobacterium tuberculosis.

Bedaquiline binds to the c-subunit of the F-ATP synthase, which is a component of the enzyme's F_0 rotor ring.[9][10] This binding action obstructs the rotation of the c-ring, which is driven by the proton motive force. The stalled rotation of the c-ring prevents the conformational changes in the F_1 catalytic headpiece that are necessary for the synthesis of ATP from ADP and inorganic phosphate.[11] The disruption of ATP synthesis leads to a depletion of cellular energy, ultimately resulting in bacterial cell death.[9][12] There is also evidence suggesting that Bedaquiline may interact with the ε-subunit, further disrupting the link between the c-ring rotation and ATP synthesis.[13]

Diagram 1: Bedaquiline's Mechanism of Action

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